M617 TFA: A Technical Guide for Galanin Receptor Research

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Compound of Interest		
Compound Name:	*M617 TFA*	
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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides an in-depth overview of M617 Trifluoroacetate (TFA), a key research tool for investigating the galaninergic system. M617 is a chimeric peptide, combining a fragment of galanin with a portion of bradykinin, which exhibits high affinity and selectivity for the galanin receptor 1 (GalR1). This document details the chemical and physical properties of **M617 TFA**, its binding and functional characteristics at the three galanin receptor subtypes (GalR1, GalR2, and GalR3), and comprehensive protocols for its use in fundamental research applications. The information presented is intended to equip researchers with the necessary knowledge to effectively utilize M617 as a selective agonist to probe the physiological and pathological roles of GalR1.

Introduction to Galanin Receptors and M617 TFA

Galanin is a neuropeptide widely distributed in the central and peripheral nervous systems that exerts a variety of neuromodulatory functions, including the regulation of pain, cognition, and mood.[1] These effects are mediated by three G protein-coupled receptor (GPCR) subtypes: GalR1, GalR2, and GalR3. GalR1 and GalR3 primarily couple to Gi/o proteins, leading to the inhibition of adenylyl cyclase and a decrease in intracellular cyclic AMP (cAMP) levels. In contrast, GalR2 predominantly couples to Gq/11 proteins, activating phospholipase C and resulting in an increase in intracellular calcium.[2]

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The development of subtype-selective ligands is crucial for dissecting the specific functions of each galanin receptor. M617 is a notable synthetic peptide agonist designed for this purpose.[3] It is a chimeric peptide consisting of Galanin(1-13)-Gln^{14}-bradykinin(2-9)amide.[3] The trifluoroacetate (TFA) salt is a common form of this peptide, resulting from its synthesis and purification by reversed-phase high-performance liquid chromatography (RP-HPLC).[4] It is important for researchers to be aware that the TFA counter-ion can potentially influence experimental outcomes.

Chemical and Physical Properties of **M617 TFA**

M617 is a complex peptide with specific chemical and physical characteristics that are important for its handling and use in experimental settings.

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Property	Value	Reference
Chemical Name	Galanin(1-13)-Gln^{14}-bradykinin(2-9)amide trifluoroacetate	[3]
Sequence	GWTLNSAGYLLGPQPPGFSP FR-NH_2	[5]
Molecular Formula	$C_{112}H_{161}N_{29}O_{28}$ (peptide); $C_{114}H_{162}F_3N_{29}O_{30}$ (TFA salt)	[1][5]
Molecular Weight	2361.68 g/mol (peptide); 2475.67 g/mol (TFA salt)	[1][5]
Purity	≥95% (by HPLC)	[3][5]
Solubility	Soluble in water to 1 mg/mL. For higher concentrations, sonication may be required.	[1][5]
Storage	Store at -20°C, protected from moisture and light. For stock solutions, store at -80°C for up to 6 months or at -20°C for up to 1 month.	[1]
CAS Number	860790-38-1 (for the peptide)	[5]

Pharmacology at Galanin Receptors

M617 has been characterized for its binding affinity and functional activity at the three human galanin receptor subtypes. It displays a clear preference for GalR1.

Binding Affinity

The binding affinity of M617 for human galanin receptors has been determined by competitive radioligand binding assays.

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Receptor Subtype	Binding Affinity (Ki)	Reference
GalR1	0.23 ± 0.12 nM	[6]
GalR2	5.71 ± 1.28 nM	[6]
GalR3	49.2 ± 9.4 nM	

Functional Activity

M617 acts as an agonist at galanin receptors, initiating downstream signaling cascades. While comprehensive dose-response curves yielding EC_{50} values for all receptor subtypes are not readily available in the literature, its agonist activity has been confirmed in various functional assays. For instance, in the rat nucleus tractus solitarius, M617 inhibits N- and P/Q-type calcium channels via GalR1 with an IC_{50} of 678 nM.[7]

Experimental Protocols

This section provides detailed methodologies for key experiments utilizing **M617 TFA**.

Radioligand Binding Assay

This protocol describes a competitive binding assay to determine the affinity of M617 for galanin receptors using a radiolabeled ligand, such as ^{125}I-galanin.

Experimental Workflow: Radioligand Binding Assay

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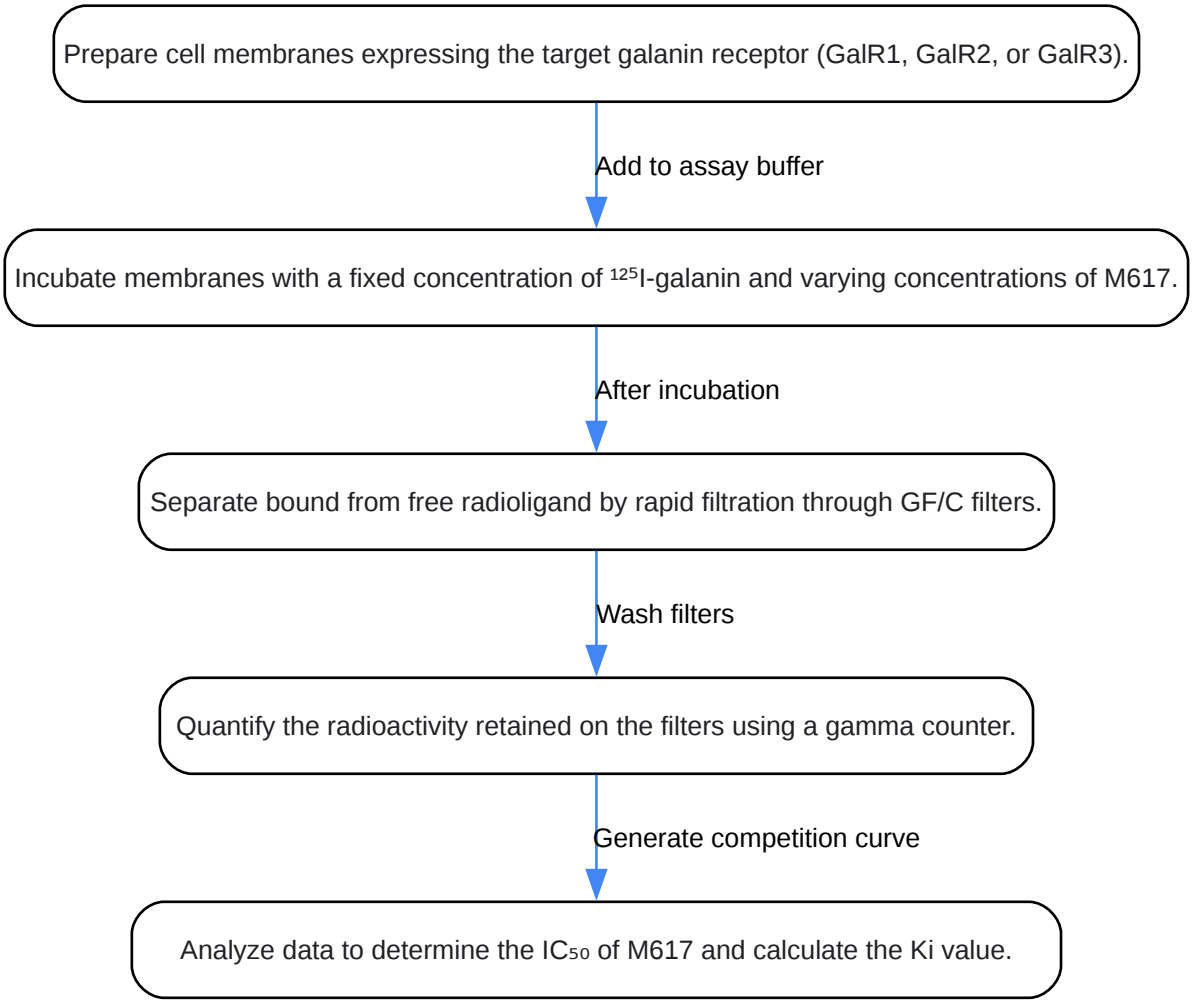

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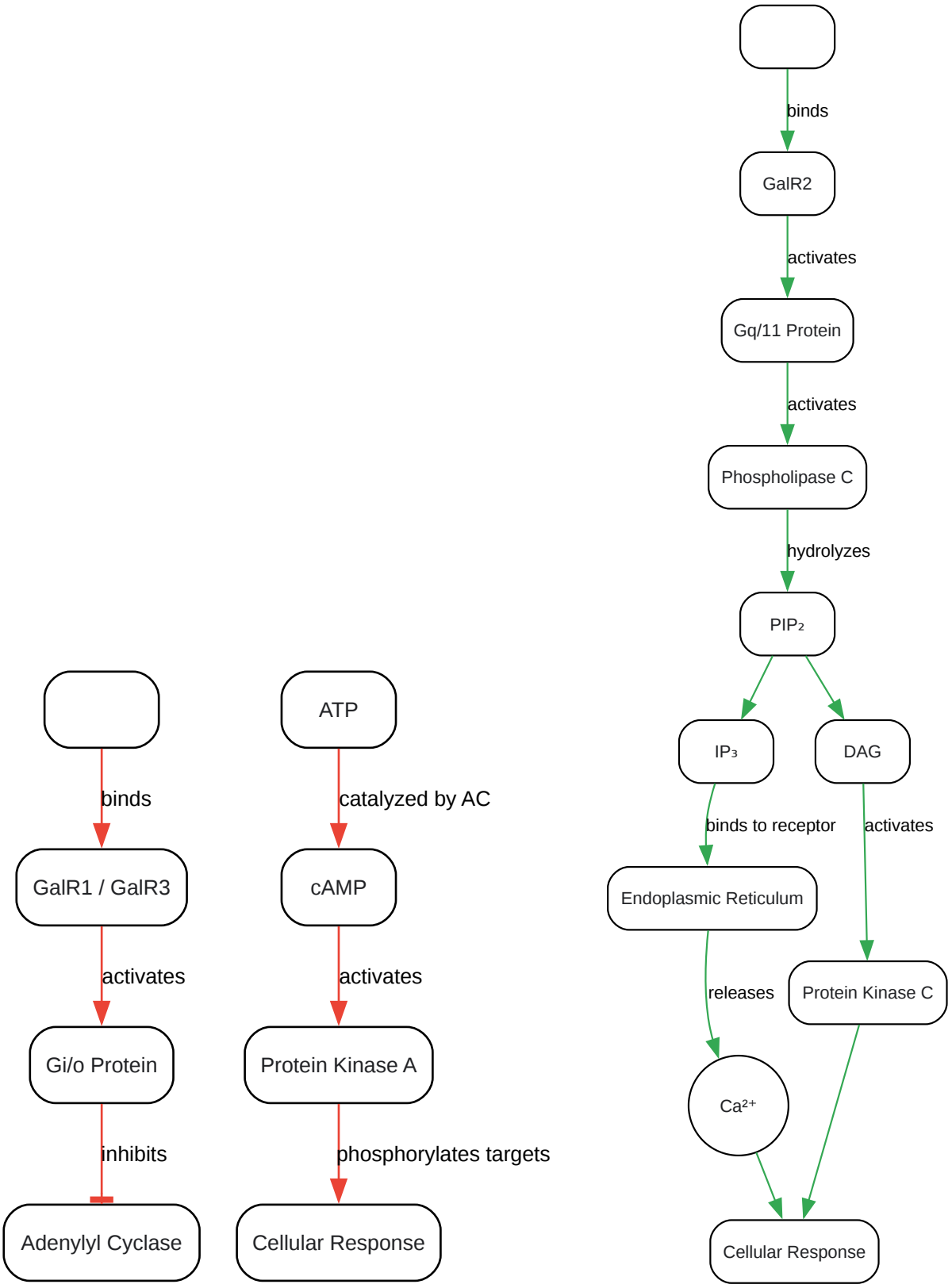

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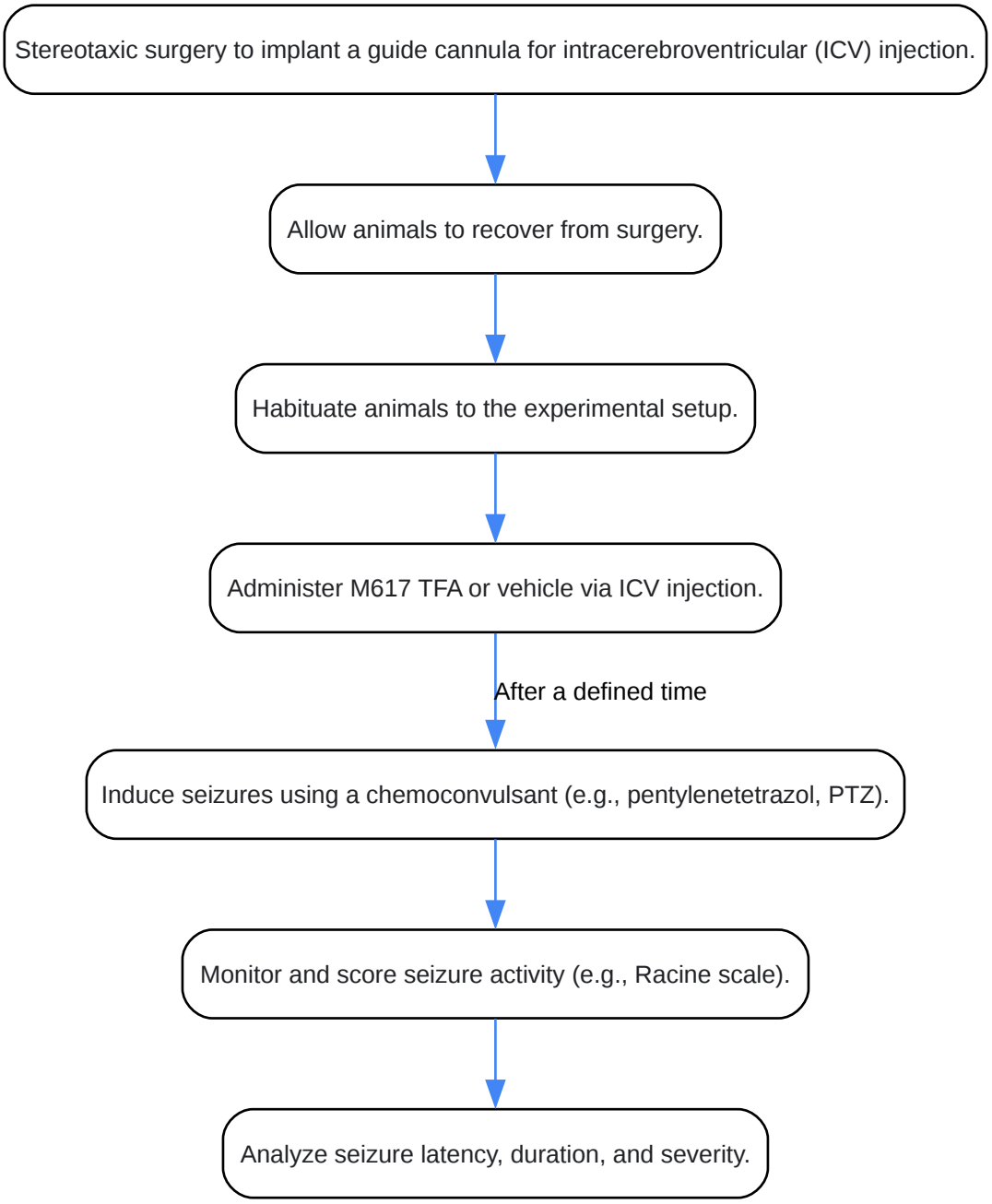

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